

Introduction: A Pivotal Intermediate in Indole Functionalization

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Compound of Interest

Compound Name: Sodium indoline-2-sulfonate

Cat. No.: B016591

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Sodium indoline-2-sulfonate, also known as 2,3-Dihydro-1H-indole-2-sulfonic acid sodium salt, is a crucial intermediate in organic synthesis, particularly valued for its role in the regioselective functionalization of the indole nucleus.[1][2][3] While indole typically undergoes electrophilic substitution at the 3-position, its conversion to **sodium indoline-2-sulfonate** temporarily saturates the pyrrole ring. This transformation alters the directing effect of the nitrogen atom, enabling electrophilic substitution to occur at the 5-position (para to the nitrogen), a site that is otherwise difficult to functionalize directly.[4][5] Subsequent elimination of the sulfonate group under basic conditions regenerates the aromatic indole ring, yielding 5-substituted indoles.[4] This "Indole-Indoline-Indole" synthetic sequence provides a powerful and strategic pathway to a variety of 5-substituted indoles, which are precursors to compounds of significant clinical and physiological interest, such as analogs of Melatonin.[4] This guide offers a detailed examination of the chemical properties, synthesis, and critical stability considerations for this versatile compound.

Section 1: Core Chemical and Physical Properties

Sodium indoline-2-sulfonate is typically isolated as a white solid.[1][4] A key characteristic is its tendency to crystallize as a monohydrate, a factor that profoundly influences its stability.[4]

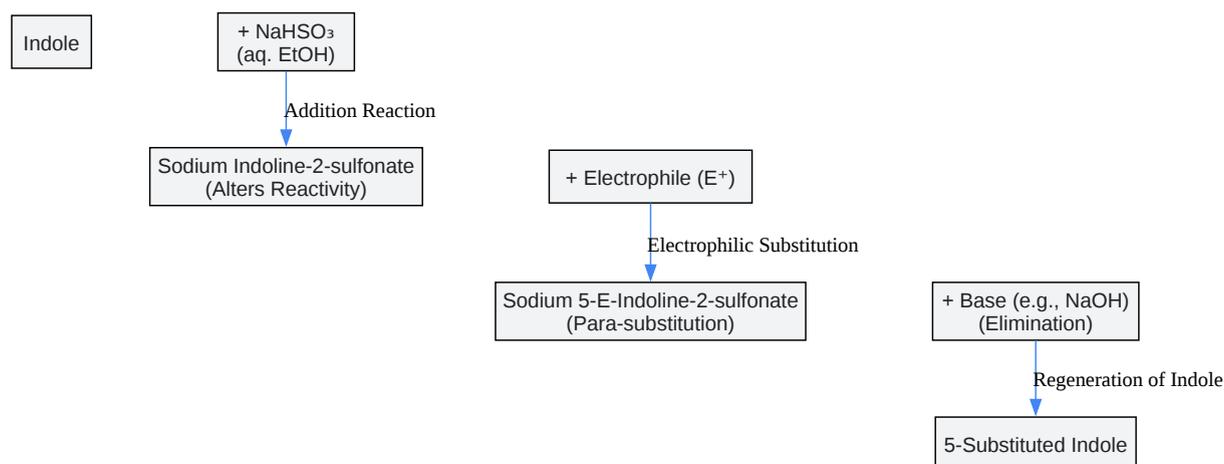
Property	Value	Source(s)
CAS Number	26807-68-1	[1][2][6][7]
Molecular Formula	C ₈ H ₈ NNaO ₃ S	[6][7]
Molecular Weight	221.21 g/mol	[6][7]
Appearance	White solid	[1][4]
Melting Point	Decomposes >320 °C	[8]
Solubility	Water soluble	[1][3]
Synonyms	2,3-Dihydro-1H-indole-2-sulfonic acid sodium salt, 2-Indolinesulfonic acid sodium salt	[3][6]

Section 2: Synthesis and Core Reactivity

The primary synthesis of **sodium indoline-2-sulfonate** involves the reaction of indole with sodium bisulfite in an aqueous-alcoholic medium.[4][8][9] This reaction is a reversible nucleophilic addition of the bisulfite ion to the 2,3-double bond of the indole ring.

Mechanism and Regioselectivity

The transformation from indole to indoline is the cornerstone of this compound's utility. By converting the electron-rich pyrrole ring of indole into a saturated indoline structure, the compound behaves chemically like a substituted aniline. In this state, the nitrogen atom acts as an ortho-, para-director for electrophilic aromatic substitution. Due to steric hindrance at the ortho-positions (4 and 6), electrophiles are directed almost exclusively to the 5-position (para), enabling the synthesis of compounds like 5-bromoindole, 5-nitroindole, and 5-cyanoindole with high regioselectivity.[4][5]



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Caption: Synthetic pathway from Indole to 5-Substituted Indoles.

Detailed Synthesis Protocol: Sodium Indoline-2-sulfonate Monohydrate

This protocol is adapted from established literature procedures which have demonstrated consistently high yields.^{[4][8]}

- **Reagent Preparation:** Prepare a solution of sodium bisulfite (23.4 g) in water (80 mL). Separately, prepare a solution of indole (11.7 g, 0.1 mole) in ethanol (25 mL).
- **Reaction Initiation:** Slowly pour the indole solution into the stirred sodium bisulfite solution.
- **Reaction Conditions:** Stir the resulting yellowish mixture at room temperature for approximately 20 hours. The mixture will undergo several color changes, eventually forming a thick, slightly green slurry.

- Isolation: Filter the slurry by suction.
- Washing: Wash the collected solid sequentially with methanol (25 mL) and then twice with diethyl ether (50 mL portions).
- Drying: Air dry the product to yield a white solid. Yields are consistently reported to be in excess of 97%.^[4]

Section 3: Stability Profile

The stability of **sodium indoline-2-sulfonate** is a critical parameter for its storage and handling. The compound is notably unstable under specific conditions, primarily due to the reversibility of its formation reaction.^[4]

Hydrolytic and Thermal Instability

Sodium indoline-2-sulfonate is unstable towards both heat and water, readily reverting to indole.^[4] The compound is typically isolated as a stable monohydrate, and the presence of this crystal lattice water is sufficient to facilitate hydrolysis back to indole, especially upon gentle heating.^[4]

An NMR study demonstrated this instability vividly: a sample dissolved in DMSO- d_6 and held at approximately 35°C showed significant reversion to indole after 16 hours. After 40 hours, the spectrum was virtually identical to that of pure indole.^[4] This inherent instability means the compound should be used in subsequent synthetic steps relatively quickly after isolation and stored under anhydrous conditions at low temperatures.

pH Stability

The sulfonic acid group is strongly acidic and can be considered completely dissociated into the sulfonate anion and a proton across a wide pH range.^[10] However, the stability of the entire molecule is influenced by pH. Under strongly basic conditions, the sulfonate group is eliminated to regenerate the indole ring, a reaction that is synthetically useful.^{[4][9]} In strongly acidic conditions, acid-catalyzed hydrolysis could also promote the reversion to indole, although this is less documented than the base-mediated elimination.

Photostability

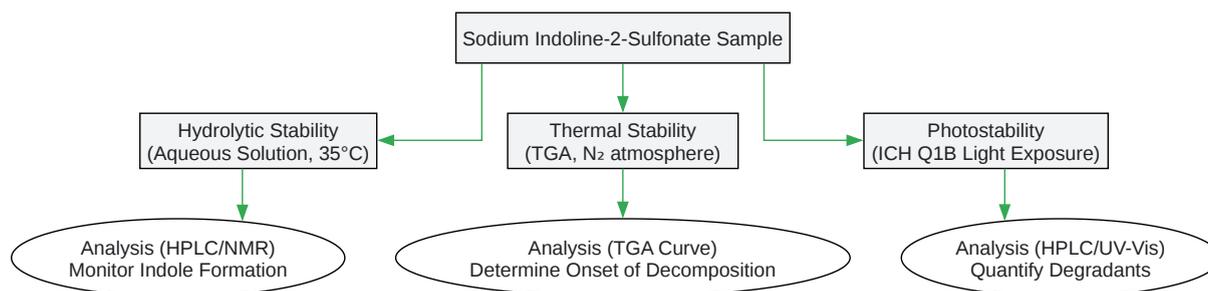
Specific photostability data for **sodium indoline-2-sulfonate** is not extensively reported in the literature. However, given its application in the synthesis of photosensitive compounds like melatonin analogs, it is prudent to assume potential light sensitivity. Standardized photostability testing is recommended for applications where light exposure is a concern.

Oxidative Stability

As a substituted aniline derivative, the indoline structure may be susceptible to air oxidation over time, which can lead to coloration of the sample.[4] It is advisable to store the compound under an inert atmosphere (e.g., nitrogen or argon) to minimize oxidative degradation.

Section 4: Experimental Protocols for Stability Assessment

To ensure the integrity of **sodium indoline-2-sulfonate** for research and development, a rigorous stability assessment is crucial. The following protocols provide a framework for such an evaluation.



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Caption: Workflow for a comprehensive stability assessment.

Protocol 1: Hydrolytic Stability Assessment by NMR

- Sample Preparation: Accurately weigh and dissolve a sample of **sodium indoline-2-sulfonate** in a deuterated solvent containing a known amount of water (e.g., DMSO-d₆).
- Initial Analysis: Acquire an initial ¹H NMR spectrum at time t=0 to confirm the identity and purity of the starting material.
- Incubation: Maintain the NMR tube at a constant, controlled temperature (e.g., 35°C), mirroring conditions where instability was previously observed.[4]
- Time-Course Monitoring: Acquire subsequent NMR spectra at regular intervals (e.g., 4, 8, 16, 24, 32, and 40 hours).
- Data Analysis: Integrate the characteristic signals for both **sodium indoline-2-sulfonate** and the emergent indole. Calculate the percentage of reversion to indole over time to determine the rate of hydrolysis.

Protocol 2: Thermal Stability by Thermogravimetric Analysis (TGA)

- Sample Preparation: Place a small, accurately weighed amount of the dried compound (5-10 mg) into a TGA sample pan.
- Instrument Setup: Use a thermogravimetric analyzer under a controlled nitrogen atmosphere to prevent oxidation.
- Heating Program: Heat the sample from ambient temperature to 600°C at a constant rate (e.g., 10°C/min).[11]
- Data Analysis: Analyze the resulting TGA curve (weight % vs. temperature). The onset temperature of significant weight loss indicates the beginning of thermal decomposition. The derivative of this curve (DTG) can identify the temperatures of maximum decomposition rates.

Protocol 3: Photostability Testing (ICH Q1B Confirmatory Study)

- **Sample Preparation:** Prepare multiple solid samples of **sodium indoline-2-sulfonate**. Tightly wrap one set in aluminum foil to serve as dark controls.
- **Light Source:** Use a light source that conforms to ICH Q1B guidelines, capable of producing a specific output (e.g., cool white fluorescent and near-UV lamps).[12]
- **Exposure:** Expose the samples to an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt-hours/square meter.[12] Place the dark controls alongside the exposed samples to measure any thermally-induced changes.
- **Analysis:** After exposure, analyze both the light-exposed and dark control samples using a validated stability-indicating HPLC method.
- **Evaluation:** Compare the chromatograms to identify and quantify any degradants formed due to light exposure. A significant change in purity or the appearance of degradation peaks indicates photosensitivity.

Conclusion

Sodium indoline-2-sulfonate is a compound of significant synthetic utility, providing a reliable method for accessing 5-substituted indoles. Its effectiveness, however, is intrinsically linked to an understanding of its chemical properties and, most critically, its stability. The compound's pronounced instability in the presence of water and heat—leading to a facile reversion to indole—necessitates careful handling, anhydrous storage conditions, and prompt use after synthesis. By adhering to the protocols and understanding the chemical principles outlined in this guide, researchers and drug development professionals can effectively leverage this intermediate to its full potential while ensuring the integrity and reproducibility of their synthetic endeavors.

References

- CymitQuimica.
- Russell, L. et al. (1985).
- Erowid. (1999). Synthesis of 5-Bromo Indole. Erowid.org.
- Russell, L. et al. (1985). 5-SUBSTITUTED INDOLES via **SODIUM INDOLINE-2-SULFONATE**. A REEXAMINATION.
- ChemicalBook.
- Benchchem.

- Google Patents.
- PubChem.
- ChemicalBook.
- Clinivex.
- Pharmaffiliates.
- Cordella, F. et al. (2024). On the Reactivity of (S)-Indoline-2-Carboxylic Acid. Chirality.
- ChemicalBook.
- R Discovery. On the Reactivity of (S)-Indoline-2-Carboxylic Acid.
- Santa Cruz Biotechnology.
- Sigma-Aldrich. (2025).
- ResearchGate. (2024). (PDF) On the Reactivity of (S)-Indoline-2-Carboxylic Acid.
- Taylor & Francis Online. (2018). Efficient green synthesis of 3,3-di(indolyl)indolin-2-ones using sulfonic acid functionalized nanoporous SBA-Pr-SO₃H and study of their antimicrobial properties.
- European Medicines Agency. (1996). Q1B Photostability Testing of New Active Substances and Medicinal Products.
- ResearchGate. (2009).
- MDPI. (2020). Thermal and Electrochemical Properties of Ionic Liquids Bearing Allyl Group with Sulfonate-Based Anions—Application Potential in Epoxy Resin Curing Process.
- ACS Publications. (2010).
- ResearchGate. (2018). Thermal Stability of Sulfonated Poly(Ether Ether Ketone)
- University of Waikato Research Commons. (2015). The Thermal Stability of the Naphthalene Sulfonic Acids Under Geothermal Conditions.
- ResearchGate. (2000). Metabolic pathways of quinoline, indole and their methylated analogs by *Desulfobacterium indolicum* (DSM 3383).
- ResearchGate. (2010). Thermal properties of sulfonic acid group functionalized Brønsted acidic ionic liquids.
- Journal of Research of the National Bureau of Standards. (1949). pH VALUES OF ACID.
- PubChem.
- Sci-Hub. Simultaneous analysis of organophosphorus and organochlorine pesticides in animal fat by gas chromatography with pulsed flame photometric and micro-electron capture detectors.
- International Journal of Pharmaceutics. (2015).
- MDPI. (2023).

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Sources

- 1. benchchem.com [benchchem.com]
- 2. SODIUM INDOLINE-2-SULFONATE | 26807-68-1 [chemicalbook.com]
- 3. theclinivex.com [theclinivex.com]
- 4. 5-Substituted Indoles via Sodium Indoline-2-Sulfonate - [www.rhodium.ws] [chemistry.mdma.ch]
- 5. tandfonline.com [tandfonline.com]
- 6. Sodium indoline-2-sulfonate | CymitQuimica [cymitquimica.com]
- 7. scbt.com [scbt.com]
- 8. Synthesis of 5-Bromo Indole [erowid.org]
- 9. CN105646324A - Preparation method of high-purity indole - Google Patents [patents.google.com]
- 10. nvlpubs.nist.gov [nvlpubs.nist.gov]
- 11. mdpi.com [mdpi.com]
- 12. ema.europa.eu [ema.europa.eu]
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